

Experimental Herbicides Derived from 2,4-Difluoroaniline Show Promise in Weed Control

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Compound of Interest

Compound Name: 2,4-Difluoroaniline

Cat. No.: B146603

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For researchers and scientists in agrochemical development, the quest for novel herbicides with improved efficacy and alternative modes of action is a continuous endeavor. Recent research has demonstrated the potential of compounds synthesized from **2,4-difluoroaniline** as a promising new class of herbicides. These experimental derivatives have shown potent activity against a range of broadleaf and grassy weeds, in some cases comparable or superior to existing commercial products.

A notable study in the Journal of Agricultural and Food Chemistry details the design, synthesis, and herbicidal activity of a series of novel pyridinyl-benzothiazolone heterocyclic derivatives, utilizing **2,4-difluoroaniline** as a key starting material.^[1] This research provides a valuable framework for comparing the efficacy of these new compounds against established herbicides. While **2,4-difluoroaniline** is recognized as a vital intermediate in the production of advanced herbicides and pesticides, enhancing the efficacy and specificity of the final agrochemical products, specific commercial herbicides directly derived from it are not widely documented in publicly available literature.^{[2][3][4]}

This guide provides a comparative overview of the performance of these novel **2,4-difluoroaniline**-derived herbicides, with supporting experimental data and detailed methodologies, to inform further research and development in this area.

Comparative Efficacy of a Novel 2,4-Difluoroaniline-Derived Herbicide

One of the most promising compounds from the aforementioned study, designated as B-04, demonstrated significant broad-spectrum herbicidal activity.[1] The tables below summarize its efficacy in comparison to the commercial protoporphyrinogen oxidase (PPO) inhibitor herbicide, flumioxazin.

Table 1: Post-emergence Herbicidal Activity of Compound B-04 vs. Flumioxazin[1]

Weed Species	Compound B-04 (% Inhibition)	Flumioxazin (% Inhibition)
Abutilon theophrasti	100	100
Solanum nigrum	100	100
Datura stramonium	100	100
Portulaca oleracea	100	100
Vicia cracca	90	100
Echinochloa crus-galli	80 (at 15 g ha ⁻¹)	100 (at 7.5 g ha ⁻¹)
Digitaria sanguinalis	70 (at 15 g ha ⁻¹)	90 (at 7.5 g ha ⁻¹)
Eleusine indica	90 (at 15 g ha ⁻¹)	100 (at 7.5 g ha ⁻¹)
Setaria viridis	88 (at 15 g ha ⁻¹)	100 (at 7.5 g ha ⁻¹)
Data represents visual assessment of weed control at a concentration of 7.5 g ha ⁻¹ unless otherwise noted.		

Table 2: Pre-emergence Herbicidal Activity of Compound B-04 vs. Flumioxazin[1]

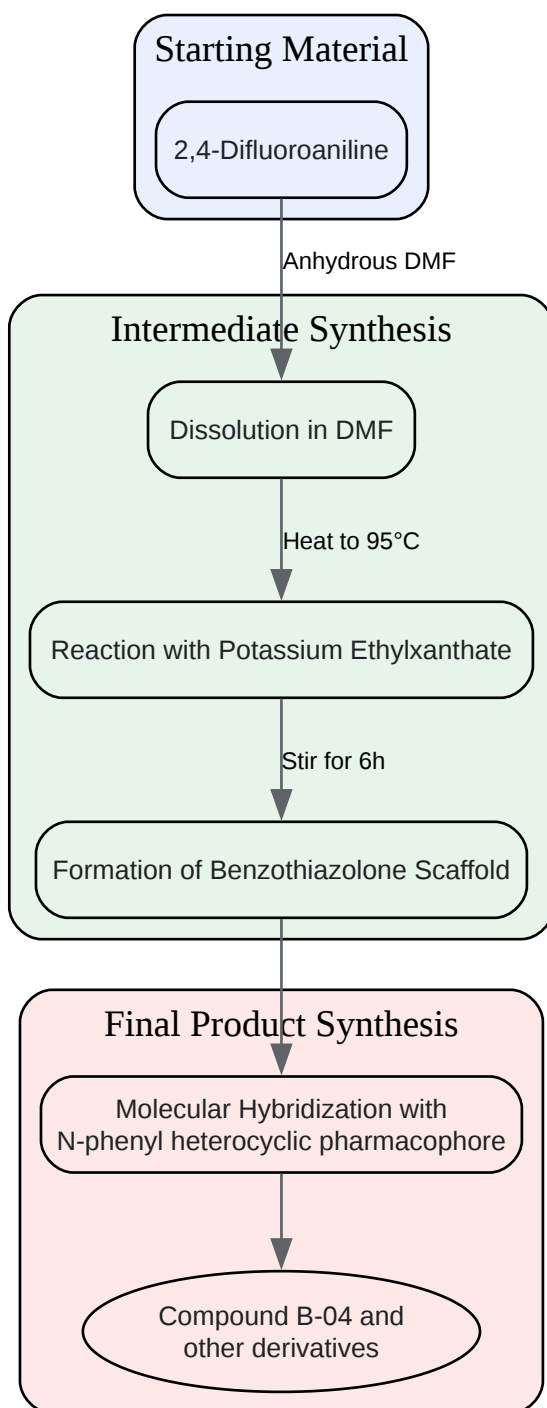
Weed Species	Compound B-04 (% Inhibition at 75 g ha ⁻¹)	Flumioxazin (% Inhibition at 75 g ha ⁻¹)
Abutilon theophrasti	60-80	>80
Solanum nigrum	60-80	>80
Datura stramonium	60-80	>80
Echinochloa crus-galli	40-60	60-80
Setaria viridis	40-60	60-80
Digitaria sanguinalis	40-60	60-80
Data represents a range of moderate to high activity observed in the study.		

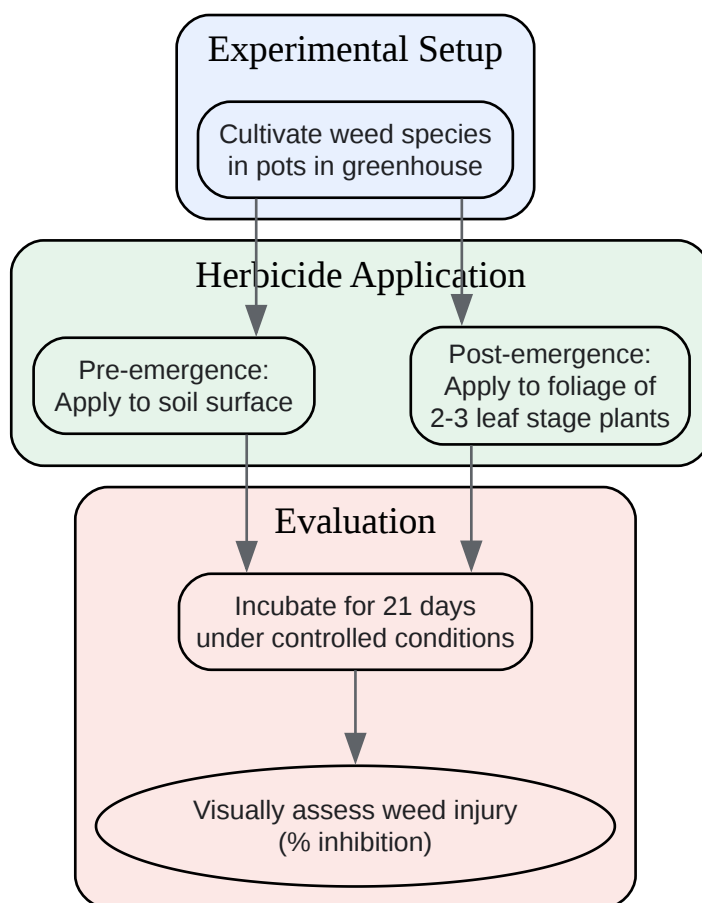
Experimental Protocols

The following are the detailed methodologies for the key experiments cited in the comparative efficacy tables.

Synthesis of Pyridinyl-benzothiazolone Derivatives from 2,4-Difluoroaniline

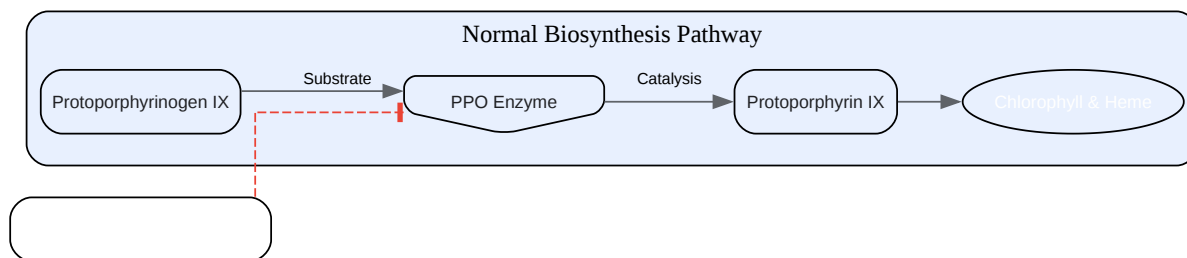
The synthesis of the novel herbicidal compounds involved a multi-step process starting with **2,4-difluoroaniline**.





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